

N-(2-Methoxyphenyl)acetamide IUPAC name and synonyms

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Compound of Interest

Compound Name: *N*-(2-Methoxyphenyl)acetamide

Cat. No.: B159678

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An In-Depth Technical Guide to **N-(2-Methoxyphenyl)acetamide**: Synthesis, Properties, and Applications as a Versatile Chemical Scaffold

Abstract

N-(2-Methoxyphenyl)acetamide, also widely known by its common synonym o-acetaniside, is a valuable organic compound characterized by a methoxy-substituted phenyl ring linked to an acetamide group. While not extensively documented as a pharmacologically active agent itself, its true significance in the scientific community lies in its role as a versatile and readily accessible synthetic intermediate. This guide provides an in-depth exploration of its chemical identity, synthesis, and characterization. Furthermore, it delves into its utility as a foundational scaffold for the development of novel molecules in medicinal chemistry, materials science, and bio-sensing, offering a Senior Application Scientist's perspective on its practical application and potential.

Core Identity: Nomenclature and Physicochemical Profile

Precise identification is the cornerstone of any chemical research. **N-(2-Methoxyphenyl)acetamide** is systematically identified by the International Union of Pure and Applied Chemistry (IUPAC) as **N-(2-methoxyphenyl)acetamide**^{[1][2]}. Its universal identifier in chemical literature and databases is its CAS Registry Number: 93-26-5^{[1][2][3][4]}.

Due to its historical and widespread use, the compound is known by numerous synonyms, which researchers may encounter in older literature or commercial listings.

Common Synonyms:

- o-Acetanisidide[1][3][4]
- 2-Methoxyacetanilide[1][2]
- o-Methoxyacetanilide[1][4]
- N-Acetyl-o-anisidine[2]
- 2-(Acetylamino)anisole[2]

The compound's physical and chemical properties are critical for its application in synthesis, determining appropriate solvent systems, reaction conditions, and purification methods.

Table 1: Physicochemical Properties of **N-(2-Methoxyphenyl)acetamide** | Property | Value |
Source(s) | | :--- | :--- | :--- | | Molecular Formula | C₉H₁₁NO₂ |[1][5] | | Molecular Weight | 165.19 g/mol |[1][4][5] | | Appearance | White to off-white crystalline powder |[3][6] | | Melting Point | 70-74 °C (lit.) |[3][4][6] | | Boiling Point | 303-305 °C (lit.) |[3][4][6] | | Solubility | Slightly soluble in water[7]. Soluble in ethanol, ether, acetic acid[6], DMSO, and acetone. | | XLogP3 (Computed) | 1.1 |[1][2] | | pKa (Predicted) | 14.50 ± 0.70 |[8] |

Synthesis and Mechanistic Insights

The most reliable and straightforward synthesis of **N-(2-Methoxyphenyl)acetamide** is the N-acetylation of 2-methoxyaniline (o-anisidine). This reaction is a classic example of nucleophilic acyl substitution.

Causality in Experimental Design

The selection of acetic anhydride as the acetylating agent is deliberate. It is more reactive than acetic acid, allowing the reaction to proceed efficiently under mild conditions, yet it is safer and easier to handle than the highly reactive and corrosive acetyl chloride. The reaction is typically exothermic; therefore, controlling the initial addition of the aniline to the anhydride is crucial to prevent overheating and the formation of byproducts. The final heating step ensures the

reaction goes to completion. The workup procedure involving quenching on ice serves a dual purpose: it precipitates the organic product, which has low solubility in water, and hydrolyzes any remaining acetic anhydride.

Reaction Mechanism: Nucleophilic Acyl Substitution

The underlying mechanism involves the nitrogen atom of the 2-methoxyaniline's amino group, acting as a nucleophile, attacking one of the electrophilic carbonyl carbons of acetic anhydride[3]. This forms a tetrahedral intermediate, which then collapses, eliminating a molecule of acetic acid as a leaving group to yield the stable amide product[3].

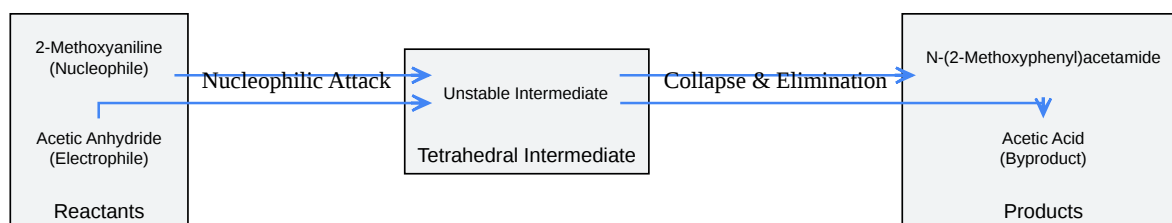


Fig 1. Mechanism of N-acetylation

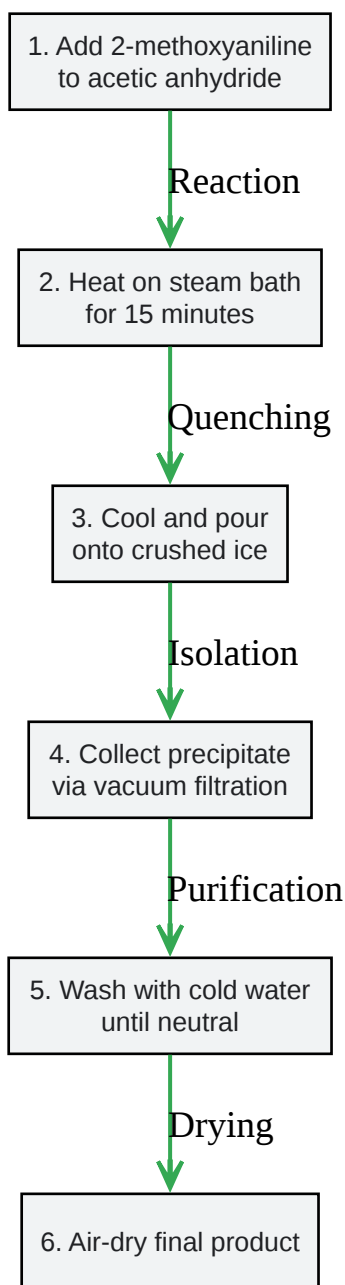


Fig 2. Laboratory Synthesis Workflow

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